

Fmoc-Lys(Trt)-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fmoc-Lys(Trt)-OH

Cat. No.: B020898

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This in-depth technical guide provides essential information on the safety and handling of **Fmoc-Lys(Trt)-OH** (N- α -Fmoc-N- ϵ -trityl-L-lysine), a critical reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is crucial for ensuring laboratory safety, maintaining experimental integrity, and complying with regulatory standards.

Chemical Identification and Properties

Fmoc-Lys(Trt)-OH is a derivative of the amino acid lysine, where the alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group and the epsilon-amino group is protected by a trityl (Trt) group.^[1] This dual protection scheme is integral to its function in the stepwise assembly of peptide chains.

Table 1: Physical and Chemical Properties of **Fmoc-Lys(Trt)-OH**

Property	Value	Reference
CAS Number	71989-26-1	[2]
Molecular Formula	C ₄₀ H ₃₈ N ₂ O ₄	[1]
Molecular Weight	610.7 g/mol	[1]
Appearance	White to off-white solid/powder	[3]
Purity	≥99.0% (HPLC)	[4]
Solubility	Soluble in organic solvents such as DMF	N/A
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed.	[2]

Hazard Identification and GHS Classification

While **Fmoc-Lys(Trt)-OH** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is imperative to handle it with the care afforded to all laboratory chemicals.[2] Chronic or repeated exposure may cause irritation. The primary hazards are associated with inhalation of dust particles and direct contact with skin and eyes.

Table 2: Hazard Identification

Hazard	Description	Precautionary Measures	Reference
Inhalation	May cause respiratory tract irritation.	Avoid breathing dust. Use in a well-ventilated area or with local exhaust ventilation.	[3]
Skin Contact	May cause skin irritation upon prolonged contact.	Wear protective gloves and a lab coat.	[2]
Eye Contact	May cause eye irritation.	Wear safety glasses with side-shields.	[2]
Ingestion	May be harmful if swallowed.	Do not ingest. Wash hands thoroughly after handling.	[3]

Experimental Protocols: Safety and Handling

Detailed experimental protocols for toxicological studies of **Fmoc-Lys(Trt)-OH** are not publicly available. The information presented here is based on standard laboratory safety practices and data from Safety Data Sheets (SDS).

Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure to **Fmoc-Lys(Trt)-OH**.

- Ventilation: All handling of the solid powder and solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]
- Process Enclosures: For larger scale operations, the use of process enclosures or glove boxes is recommended to contain the material.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Use	Reference
Eye and Face Protection	Safety Glasses	Required for protection against dust particles and liquid splashes. Should be tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	[2]
Face Shield	Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder or during cleavage from the resin.	[5]	
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes.	[3]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly used. Consider double-gloving for added protection, especially when handling concentrated solutions or during prolonged procedures.	[2][5]

Respiratory Protection	Dust Mask (N95) or Respirator	Necessary when working with the lyophilized powder to avoid inhalation of fine particles. A full-face respirator should be used if exposure limits are exceeded or in poorly ventilated areas.	[2]
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Handling Procedures

- Preparation: Before handling, ensure you are wearing the appropriate PPE as detailed in Table 3.
- Weighing: When weighing solid **Fmoc-Lys(Trt)-OH**, avoid creating dust. Use a chemical-resistant spatula and weigh the compound on appropriate weighing paper or in a suitable container.
- Dissolution: For use in SPPS, the Fmoc-amino acid is typically dissolved in a suitable solvent such as N,N-dimethylformamide (DMF). Gently swirl or vortex to dissolve the compound completely. Avoid vigorous shaking, which can cause aggregation.[5]

Storage and Stability

- Storage Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2][3] Keep the container tightly sealed to prevent moisture ingress.
- Stability: The compound is stable under recommended storage conditions.[2] The primary degradation pathways involve the cleavage of the Fmoc and Trt protecting groups, which can be initiated by exposure to basic or acidic conditions, respectively.[6]

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is critical.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[2]

Spill Response

- Personal Protection: Ensure appropriate PPE is worn, including respiratory protection, gloves, and safety goggles.[5]
- Containment: For solid spills, carefully sweep up the material to avoid generating dust and place it in a designated hazardous waste container.[5] For liquid spills, absorb with an inert material and place in a suitable disposal container.
- Ventilation: Ensure the area is well-ventilated.

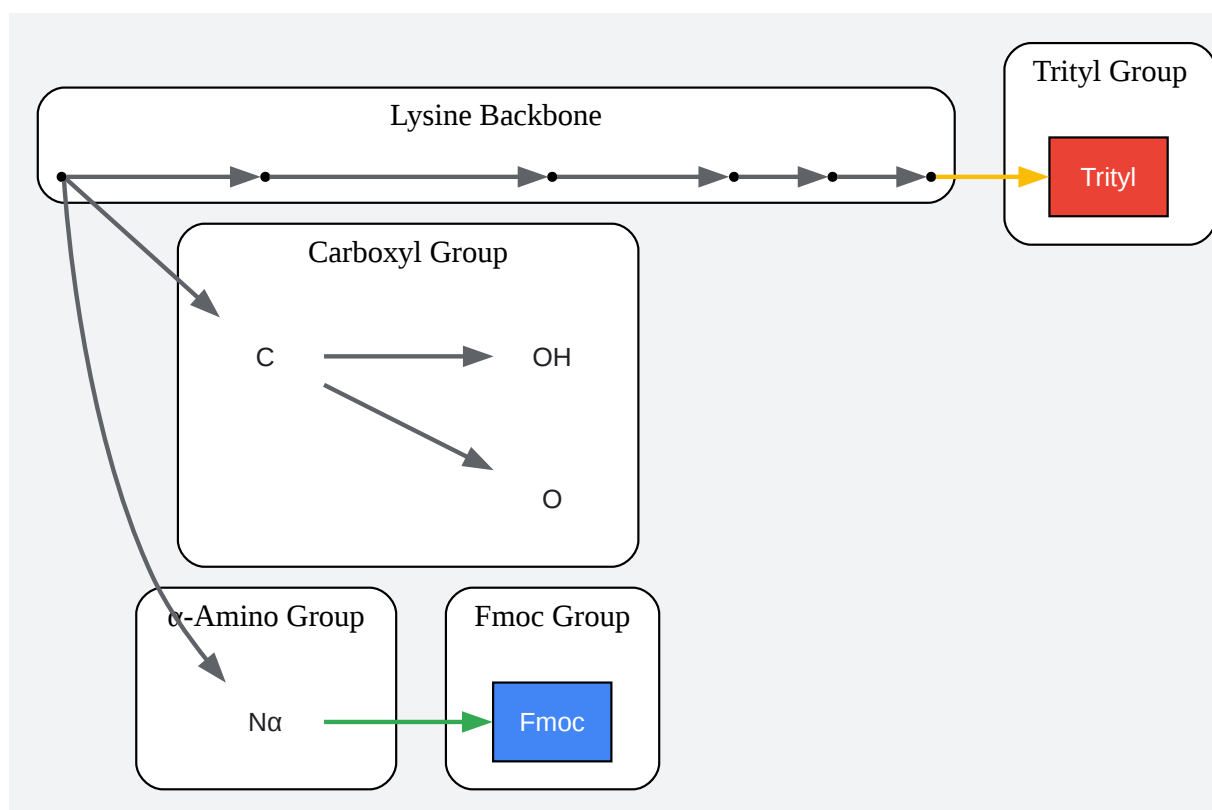
Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[2]

- Solid Waste: Unused or expired **Fmoc-Lys(Trt)-OH** solid should be collected in a designated, clearly labeled waste container for non-hazardous solid chemical waste.
- Liquid Waste: Solutions of **Fmoc-Lys(Trt)-OH** should be disposed of in the appropriate liquid waste container, following institutional guidelines for the specific solvent used.
- Contaminated Materials: Any materials that have come into contact with **Fmoc-Lys(Trt)-OH**, such as weigh boats, contaminated paper towels, or gloves, should also be disposed of in the solid chemical waste container.

Visualizations

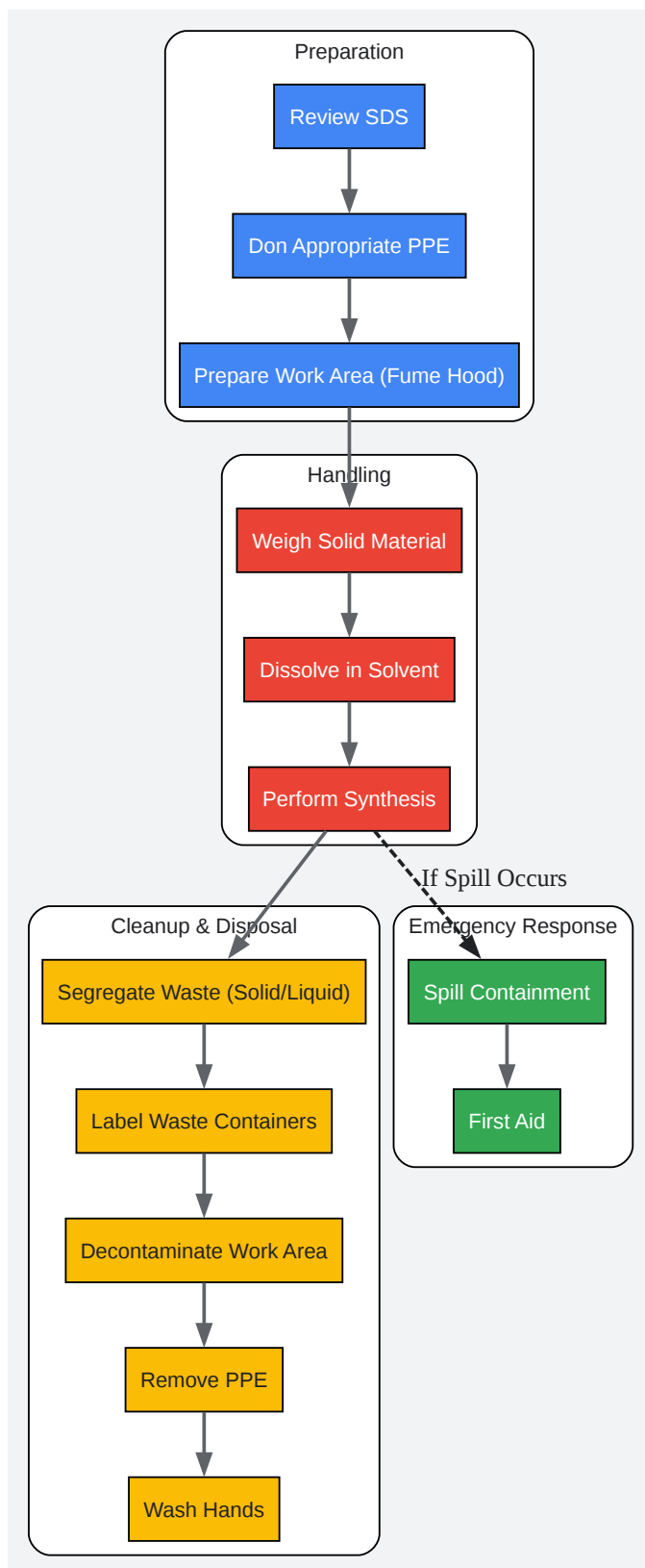
Chemical Structure



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Caption: Chemical structure of **Fmoc-Lys(Trt)-OH**.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Fmoc-Lys(Trt)-OH**.

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